

1-Bromo-2-chloro-4,5-difluorobenzene molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-2-chloro-4,5-difluorobenzene

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An In-depth Technical Guide on **1-Bromo-2-chloro-4,5-difluorobenzene**: Molecular Structure and Weight

This guide provides a detailed analysis of the molecular structure and weight of **1-Bromo-2-chloro-4,5-difluorobenzene**, a polyhalogenated benzene derivative. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Weight

The molecular weight of a compound is a fundamental physical property, crucial for stoichiometric calculations in chemical reactions and for various analytical techniques. It is determined by the sum of the atomic weights of its constituent atoms.

The molecular formula for **1-Bromo-2-chloro-4,5-difluorobenzene** is $C_6H_2BrClF_2$ ^[1]. The molecular weight is approximately 227.43 g/mol ^{[1][2][3]}. A detailed breakdown of the molecular weight calculation is presented in the table below, using the standard atomic weights of the constituent elements.

Element	Symbol	Quantity	Standard Atomic Weight (amu)	Total Weight (amu)
Carbon	C	6	~12.011[4][5]	72.066
Hydrogen	H	2	~1.008[6][7][8]	2.016
Bromine	Br	1	~79.904[9][10][11]	79.904
Chlorine	Cl	1	~35.453[12][13][14][15]	35.453
Fluorine	F	2	~18.998[16][17][18][19]	37.996
Total	227.435			

Note: The total molecular weight may vary slightly depending on the source and the precision of the atomic weights used.

Molecular Structure

The structure of **1-Bromo-2-chloro-4,5-difluorobenzene** is based on a central benzene ring. The numbering of the carbon atoms in the ring dictates the positions of the halogen substituents. According to IUPAC nomenclature:

- The principal functional group or the substituent that comes first alphabetically (Bromo) is assigned to position 1.
- The other substituents are then numbered to give them the lowest possible locants.

Following this, the substituents are arranged as follows:

- A Bromine (Br) atom at position 1.
- A Chlorine (Cl) atom at position 2.
- A Fluorine (F) atom at position 4.

- A second Fluorine (F) atom at position 5.

The diagram below, generated using the Graphviz DOT language, visualizes this molecular structure.

Molecular structure of **1-Bromo-2-chloro-4,5-difluorobenzene**.

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- To cite this document: BenchChem. [1-Bromo-2-chloro-4,5-difluorobenzene molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272681#1-bromo-2-chloro-4-5-difluorobenzene-molecular-structure-and-weight]

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